

# Technical Guide: 2-Fluoro-5-phenylpyrazine and Related Compounds

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## Compound of Interest

Compound Name: 2-Fluoro-5-phenylpyrazine

Cat. No.: B15381469

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Disclaimer: Extensive searches for the specific compound **2-Fluoro-5-phenylpyrazine** did not yield a dedicated CAS number or comprehensive technical data. This suggests that it may be a novel or not widely reported compound. This guide therefore provides available information on closely related structures, namely 2-Fluoro-5-phenylpyrimidine and 2-Fluoro-5-phenylpyridine, to serve as a reference for researchers and scientists in the field of drug development.

## Closely Related Compound: 2-Fluoro-5-phenylpyrimidine

This pyrimidine derivative shares a similar structural motif with the target compound, featuring a phenyl group and a fluorine atom on a six-membered heteroaromatic ring.

## Physicochemical and Identification Data

Property	Value	Source
CAS Number	62850-13-9	[1]
Molecular Formula	C <sub>10</sub> H <sub>7</sub> FN <sub>2</sub>	ChemSrc
Molecular Weight	174.18 g/mol	ChemSrc
IUPAC Name	2-fluoro-5-phenylpyrimidine	ChemSrc

Further data such as melting point, boiling point, and spectral information were not readily available in the conducted search.

## Closely Related Compound: 2-Fluoro-5-phenylpyridine

This pyridine analog is another close structural relative, differing by a single nitrogen atom in the heterocyclic ring compared to the target pyrazine.

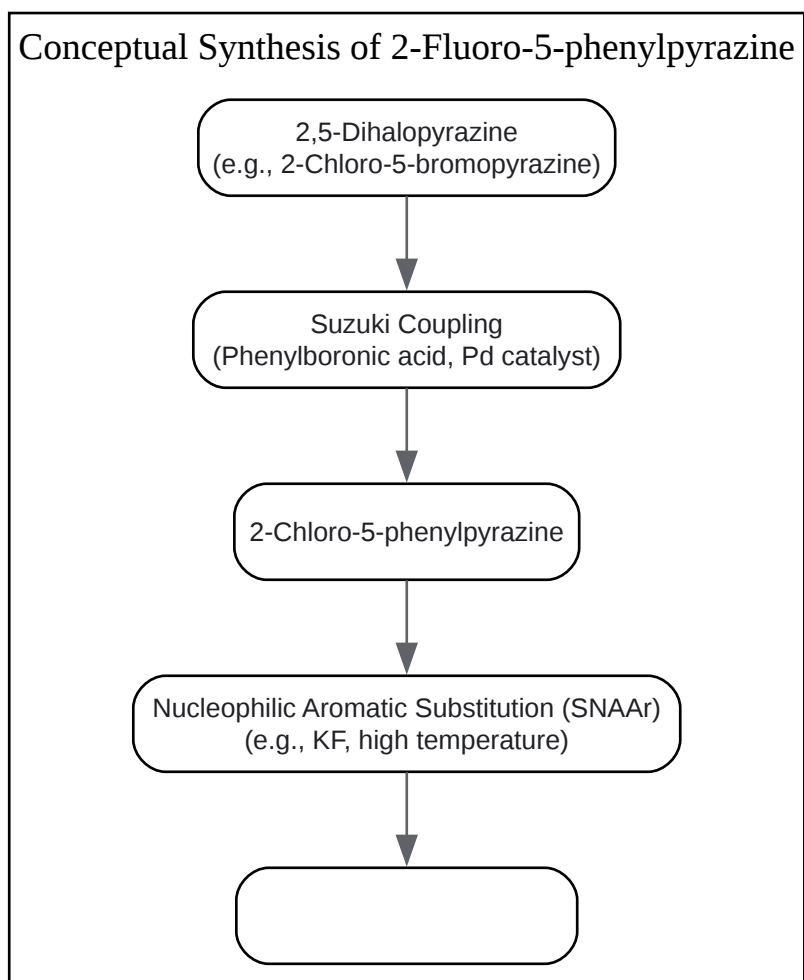
### Physicochemical and Identification Data

Property	Value	Source
CAS Number	928822-80-4	<a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>8</sub> FN	Sigma-Aldrich
Molecular Weight	173.19 g/mol	Sigma-Aldrich
IUPAC Name	2-Fluoro-5-phenylpyridine	Sigma-Aldrich

Detailed experimental data for this compound were not available in the search results.

## Synthesis of Fluorinated Phenyl-Heterocycles: A Conceptual Workflow

While a specific protocol for **2-Fluoro-5-phenylpyrazine** was not found, a general synthetic strategy can be conceptualized based on common organic chemistry reactions for preparing similar fluorinated heterocycles. One plausible approach involves a Suzuki coupling reaction to introduce the phenyl group, followed by a nucleophilic aromatic substitution (S<sub>N</sub>Ar) to introduce the fluorine atom.



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Conceptual synthetic pathway for **2-Fluoro-5-phenylpyrazine**.

## Experimental Protocols for Related Compounds

Detailed experimental protocols for the synthesis of the exact target compound are not available. However, the synthesis of related fluorinated pyridines often involves multi-step processes. For instance, the synthesis of 2-amino-5-fluoropyridine, an important intermediate, has been described starting from 2-aminopyridine and proceeding through nitration, amino acetylation, reduction of the nitro group, diazotization, a Schiemann reaction for fluorination, and subsequent hydrolysis.

## Biological Activity of Fluorinated Heterocycles

The introduction of fluorine into heterocyclic scaffolds is a common strategy in medicinal chemistry to enhance the pharmacological properties of molecules. Fluorination can lead to:

- **Increased Metabolic Stability:** The carbon-fluorine bond is strong and not easily metabolized, which can increase the half-life of a drug.[3][4]
- **Enhanced Binding Affinity:** The high electronegativity of fluorine can lead to favorable interactions with biological targets.[3]
- **Improved Membrane Permeability:** The lipophilicity of a molecule can be modulated by the introduction of fluorine, potentially improving its ability to cross cell membranes.[3]

Studies on various fluorinated pyrazoles, pyrimidines, and other nitrogen-containing heterocycles have shown a wide range of biological activities, including anticancer and antimicrobial properties.[3][5][6] For example, some fluorinated Schiff bases have demonstrated significant antitumor activity.[3] The specific biological effects are highly dependent on the overall structure of the molecule.

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## References

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[<https://www.benchchem.com/product/b15381469#2-fluoro-5-phenylpyrazine-cas-number-lookup>]

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